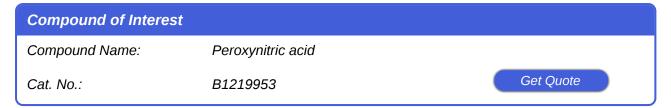


Application Notes and Protocols for Peroxynitric Acid Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Peroxynitric acid (HOONO₂), a potent oxidizing and nitrating agent, is a significant reactive nitrogen species (RNS) implicated in various atmospheric and biological processes. Its high reactivity and inherent instability necessitate strict adherence to specialized handling and safety protocols to ensure the safety of laboratory personnel and the integrity of experimental outcomes. These application notes provide detailed protocols for the synthesis, handling, and quenching of **peroxynitric acid**, along with a summary of its key stability and decomposition data.

Data Presentation

Table 1: Stability and Decomposition of Peroxynitric Acid (HOONO₂)



Parameter	Value	Conditions	Reference
Half-life	~30 minutes	Acidic solution, room temperature	[1]
Half-life	6.4 ± 0.9 minutes	рН 3.5, 20°С	[2]
Half-life	7.9 seconds	pH 7.4, 37°C	[2]
Decomposition Products	Nitrite (NO_2^-) and Oxygen (O_2)	Alkaline solution	[1]
Decomposition Products	Nitrate (NO₃⁻) and Oxygen (O₂)	[2]	
Decomposition Pathway	HOONO2 → HO2• + NO2•	Catalyzed by Cu ²⁺	[3]

Table 2: Key Physicochemical Properties

Property	Value	Reference
Molar Mass	79.01 g/mol	[4]
CAS Number	26404-66-0	[4]

Experimental Protocols Protocol 1: Synthesis of Aqueous Peroxynitric Acid

This protocol describes the synthesis of **peroxynitric acid** in an aqueous solution from nitrous acid and hydrogen peroxide.[1]

Materials:

- Sodium nitrite (NaNO₂)
- Hydrogen peroxide (H₂O₂, >2-fold excess)
- Deionized water



- Ice bath
- Reaction vessel (e.g., beaker or flask)
- Stir plate and stir bar

Procedure:

- Prepare a solution of nitrous acid (HNO2) by acidifying a solution of sodium nitrite (NaNO2).
- Cool the reaction vessel in an ice bath to at or below 0°C.
- Slowly add a greater-than-two-fold excess of hydrogen peroxide to the nitrous acid solution with constant stirring.
- Maintain the temperature at or below 0°C throughout the reaction.
- Under optimal conditions, concentrations of peroxynitric acid exceeding 1.5 M can be achieved.[1]
- The resulting **peroxynitric acid** solution should be used immediately due to its instability.

Protocol 2: Quenching and Disposal of Peroxynitric Acid

Due to its hazardous nature, peroxynitric acid must be quenched before disposal.

Materials:

- Reducing agent (e.g., sodium bisulfite or sodium thiosulfate solution)
- Base (e.g., sodium hydroxide) to neutralize the solution
- Appropriate waste container

Procedure:

• In a fume hood, slowly add a suitable reducing agent to the **peroxynitric acid** solution with stirring. The reaction can be exothermic, so slow addition and cooling may be necessary.

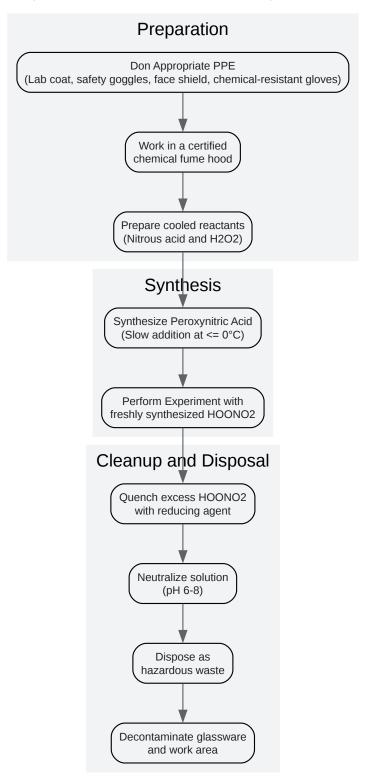


- Once the **peroxynitric acid** is fully quenched (cessation of any reaction), neutralize the solution with a base to a pH between 6 and 8.
- Dispose of the neutralized solution in accordance with local hazardous waste regulations.[5]

Mandatory Visualization



Experimental Workflow for Peroxynitric Acid



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Caption: A logical workflow for handling and safety in **peroxynitric acid** experiments.



Decomposition Pathways of Peroxynitric Acid Peroxynitric Acid (HOONO2) Rapid Decomposition Isomerization Homolytic Cleavage Alkaline Conditions Acidic/Neutral Conditions Nitrite (NO2-) + Oxygen (O2) Nitrate (NO3-) + Oxygen (O2) Peroxy Radical (HO2•) + Nitrogen Dioxide (NO2•)

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Caption: Major decomposition pathways of **peroxynitric acid** under different conditions.

Handling and Safety Protocols

- 1. Personal Protective Equipment (PPE):
- Eye Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes.[6][7]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene).[6] Double gloving is recommended.
- Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.[6]
 An apron may be necessary for larger quantities.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[8]
- 2. Engineering Controls:
- Fume Hood: All experiments involving peroxynitric acid must be performed in a properly functioning chemical fume hood.[8]



- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible.[8]
- 3. Storage:
- Peroxynitric acid solutions are unstable and should be prepared fresh for immediate use.
- If short-term storage is unavoidable, solutions should be kept at or below 0°C in a
 designated and properly labeled container within a secondary containment vessel.[1]
- Store away from incompatible materials, such as flammable and combustible substances, and reducing agents.[9]
- 4. Spill and Emergency Procedures:
- Minor Spills: For small spills within the fume hood, absorb the material with an inert absorbent (e.g., sand or vermiculite) and guench as described in Protocol 2.
- Major Spills: In the event of a large spill, evacuate the area immediately and contact the appropriate emergency response team.
- Personnel Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[4]
 - Eye Contact: Immediately flush the eyes with water for at least 15 minutes using an eyewash station and seek immediate medical attention.[4]
 - Inhalation: Move the individual to fresh air and seek medical attention.

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